

Technical Support Center: Optimizing Nootkatol Production in Yeast

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Compound of Interest

Compound Name: Nootkatol

Cat. No.: B1220673

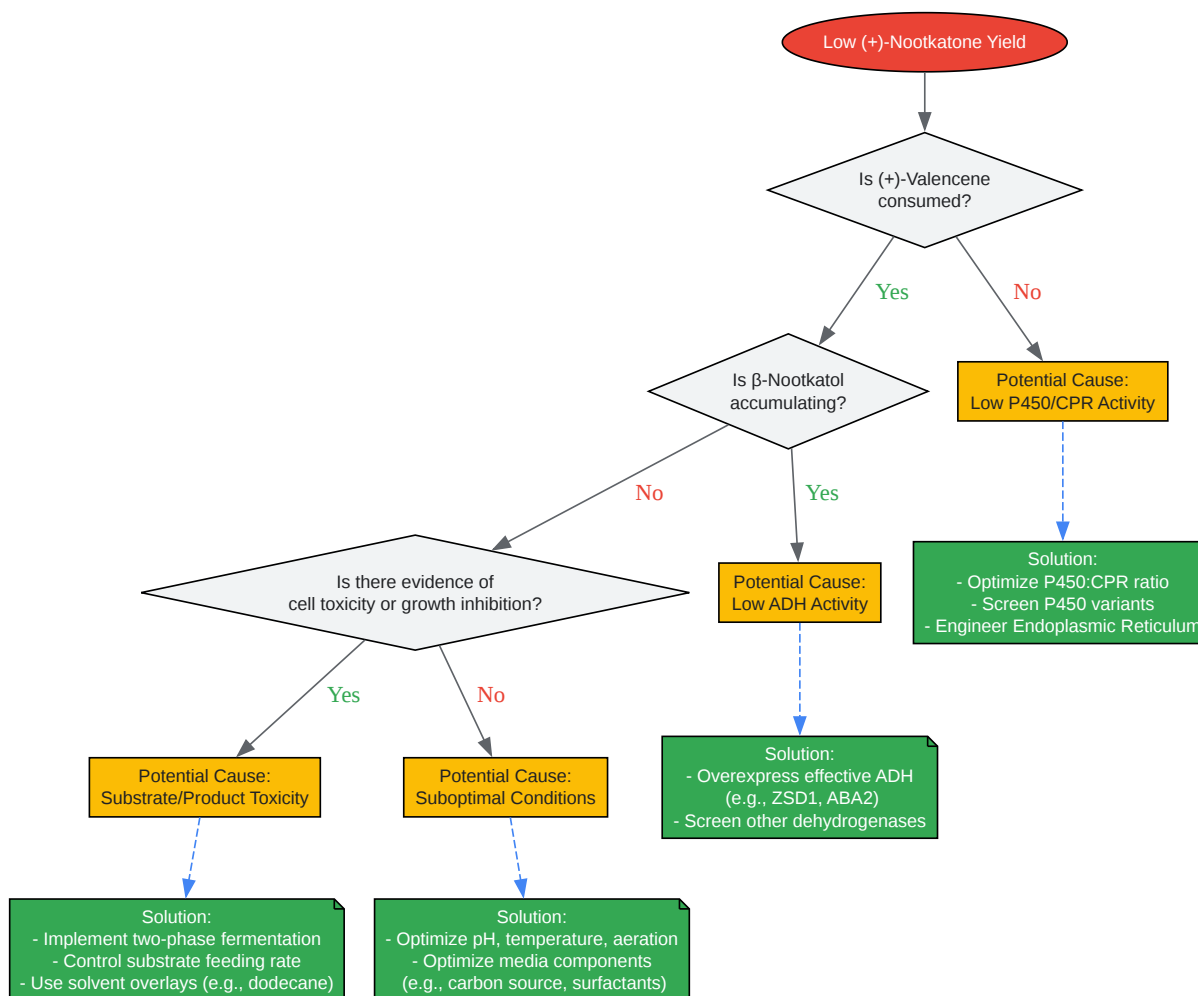
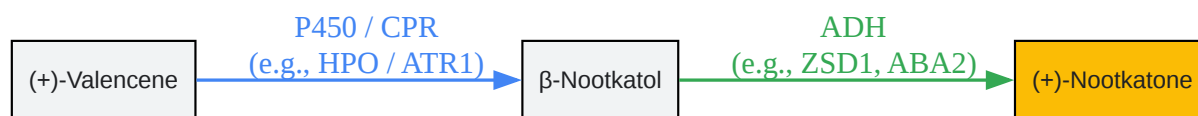
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This technical support center provides troubleshooting guidance and frequently asked questions for researchers and scientists working on the biotransformation of (+)-valencene to produce **nootkatol** and (+)-nootkatone using yeast, particularly *Saccharomyces cerevisiae*.

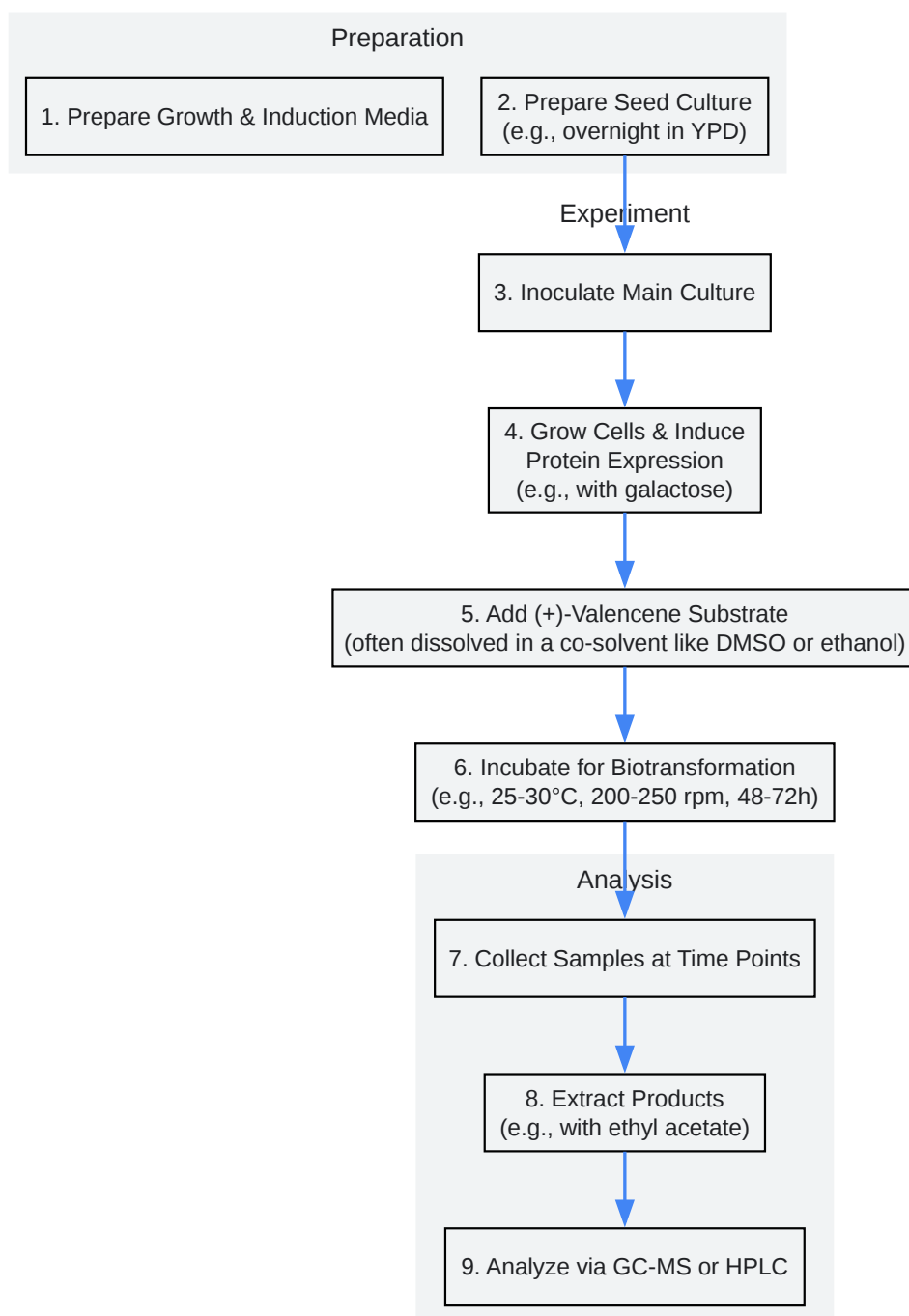
Frequently Asked Questions (FAQs)

Q1: What is the primary pathway for converting (+)-valencene to (+)-nootkatone in engineered yeast?

The conversion is a two-step oxidation process. First, (+)-valencene is hydroxylated to form the intermediate β -**nootkatol**. This reaction is catalyzed by a cytochrome P450 monooxygenase (P450) and its partner, a cytochrome P450 reductase (CPR).^{[1][2][3][4][5]} Subsequently, β -**nootkatol** is oxidized to the final product, (+)-nootkatone, by an alcohol dehydrogenase (ADH).^{[2][5][6]}



Troubleshooting Workflow for Low Nootkatone Yield



General Experimental Workflow

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References

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